

Physical properties of 4-Chloromorpholine (boiling point, density)

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Compound of Interest

Compound Name: 4-Chloromorpholine

Cat. No.: B1360140

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An In-depth Technical Guide to the Physical Properties of 4-Chloromorpholine

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of reagents is fundamental to experimental design and successful synthesis. This guide provides a focused overview of the key physical properties of **4-Chloromorpholine**, a heterocyclic organic compound utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Physical and Chemical Properties

4-Chloromorpholine (CAS No: 23328-69-0) is a heterocyclic organic compound characterized by a morpholine ring with a chlorine atom substituted at the nitrogen position.^[1] It typically appears as a colorless to pale yellow liquid with an amine-like odor.^[1] Its solubility in water and various organic solvents makes it a versatile reagent in diverse chemical reactions.^[1]

Quantitative Physical Data

The boiling point and density of **4-Chloromorpholine** have been reported with some variation in the literature, which is common and often dependent on experimental conditions such as pressure and temperature. The available data is summarized below for clear comparison.

Physical Property	Value	Conditions	Source
Boiling Point	161.2 °C	at 760 mmHg	[2][3]
40.5-44.0 °C	at 12 Torr	[4]	
Density	1.21 g/cm ³	Not Specified	[2]
1.58 g/cm ³	at 25 °C	[4]	

Experimental Protocols

While specific experimental protocols for the determination of **4-Chloromorpholine**'s physical properties are not detailed in the cited literature, standard methodologies are employed for such measurements. The following represents a generalized workflow for determining the boiling point and density of a liquid compound like **4-Chloromorpholine**.

Workflow for Physical Property Determination

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 4-chloromorpholine CAS#: 23328-69-0 [m.chemicalbook.com]
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